

An In-depth Technical Guide to the Synthesis of 4-(Dimethylamino)salicylaldehyde

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Compound of Interest

Compound Name: 4-(Dimethylamino)-2-hydroxybenzaldehyde

Cat. No.: B180962

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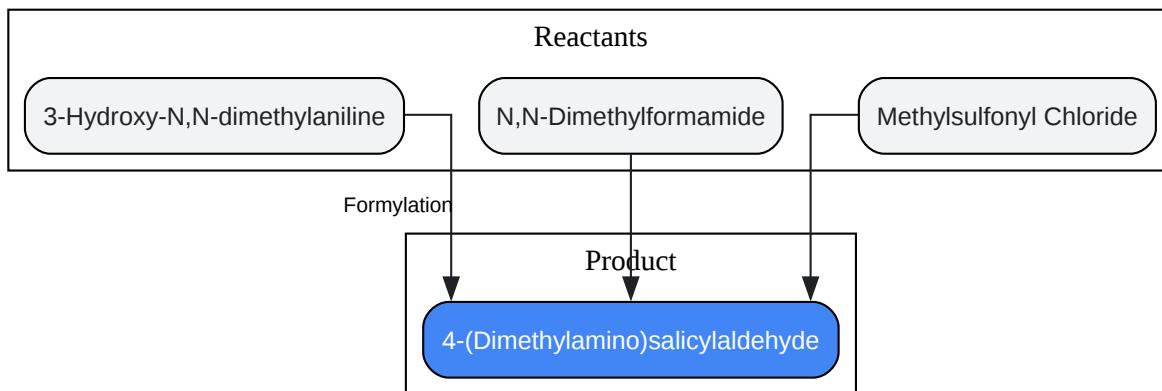
This technical guide provides a comprehensive overview of the synthesis of 4-(Dimethylamino)salicylaldehyde, a key intermediate in the development of various chemical entities. Aimed at researchers, scientists, and professionals in drug development, this document details the synthetic pathway, experimental protocols, and key characterization data.

Introduction

4-(Dimethylamino)salicylaldehyde, also known as **4-(Dimethylamino)-2-hydroxybenzaldehyde**, is an aromatic aldehyde with a chemical formula of C9H11NO2. Its structure, featuring a dimethylamino group, a hydroxyl group, and an aldehyde moiety on a benzene ring, makes it a versatile precursor in organic synthesis. The electron-donating nature of the dimethylamino and hydroxyl groups activates the aromatic ring, facilitating various chemical transformations. This compound serves as a crucial building block in the synthesis of pharmaceuticals, dyes, and other functional organic molecules.

Synthetic Pathway

The primary route for the synthesis of 4-(Dimethylamino)salicylaldehyde involves the formylation of 3-hydroxy-N,N-dimethylaniline. This reaction introduces an aldehyde group onto the aromatic ring, ortho to the hydroxyl group. A notable method for this transformation utilizes N,N-dimethylformamide (DMF) as the formylating agent in the presence of methylsulfonyl chloride.



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Caption: Synthesis of 4-(Dimethylamino)salicylaldehyde.

Experimental Protocol

This section provides a detailed experimental procedure for the synthesis of 4-(Dimethylamino)salicylaldehyde based on established methods[1].

Materials:

- 3-Hydroxy-N,N-dimethylaniline
- N,N-Dimethylformamide (DMF)
- Methylsulfonyl chloride
- Water

Procedure:

- A mixture of 13.8 g (0.1 mol) of 3-hydroxy-N,N-dimethylaniline and 16.0 g (0.22 mol) of N,N-dimethylformamide is prepared in a suitable reaction vessel.
- The mixture is stirred, and methylsulfonyl chloride (0.125 mol) is slowly added dropwise at a temperature maintained between 20-40 °C. The rate of addition should be controlled to

prevent the temperature from exceeding 40 °C.

- After the addition is complete, the reaction mixture is stirred at a temperature between 50 and 100 °C for 1.0 hour.
- Upon completion, the reaction solution is cooled to 30 °C.
- The reaction is quenched by the addition of an appropriate amount of water for hydrolysis.
- The resulting precipitate is collected by filtration and washed with a small amount of water.
- The solid product, 4-(Dimethylamino)salicylaldehyde, is then dried. This procedure yields approximately 15.0 g (90.9% yield) of the product with a purity of 95.5%.[\[1\]](#)

Characterization Data

This section summarizes the key physical and chemical properties of 4-(Dimethylamino)salicylaldehyde.

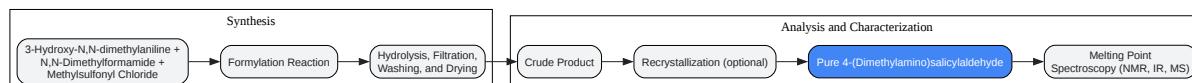
Property	Value	Reference
Molecular Formula	C9H11NO2	
Molecular Weight	165.19 g/mol	
Appearance	Off-white to yellow solid	[1]
Melting Point	78 °C	[1]
CAS Number	41602-56-6	

Spectroscopic Data:

Detailed experimental spectroscopic data (^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry) for 4-(Dimethylamino)salicylaldehyde is not readily available in the public domain. For rigorous structural confirmation, it is recommended to acquire this data experimentally. As a reference, the spectroscopic data for the closely related analogue, 4-(Diethylamino)salicylaldehyde, is widely available and can provide an indication of the expected spectral features.

Logical Workflow for Synthesis and Analysis

The following diagram illustrates the logical workflow from synthesis to characterization of 4-(Dimethylamino)salicylaldehyde.



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Caption: Experimental workflow for the synthesis and analysis.

Conclusion

This technical guide has outlined a robust and high-yielding synthetic pathway for 4-(Dimethylamino)salicylaldehyde. The provided experimental protocol offers a clear and detailed methodology for its preparation. While a comprehensive set of experimental spectroscopic data for the title compound is not currently available in the literature, the physical properties have been summarized. This document serves as a valuable resource for scientists and researchers engaged in the synthesis and utilization of this important chemical intermediate.

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References

- 1. 4-(Diethylamino)-2-hydroxybenzaldehyde | C11H15NO2 | CID 87293 - PubChem [pubchem.ncbi.nlm.nih.gov]
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